

# ganetespib dosing schedule in vivo xenograft models

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## Compound Focus: Ganetespib

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## Ganetespib Dosing in Xenograft Models

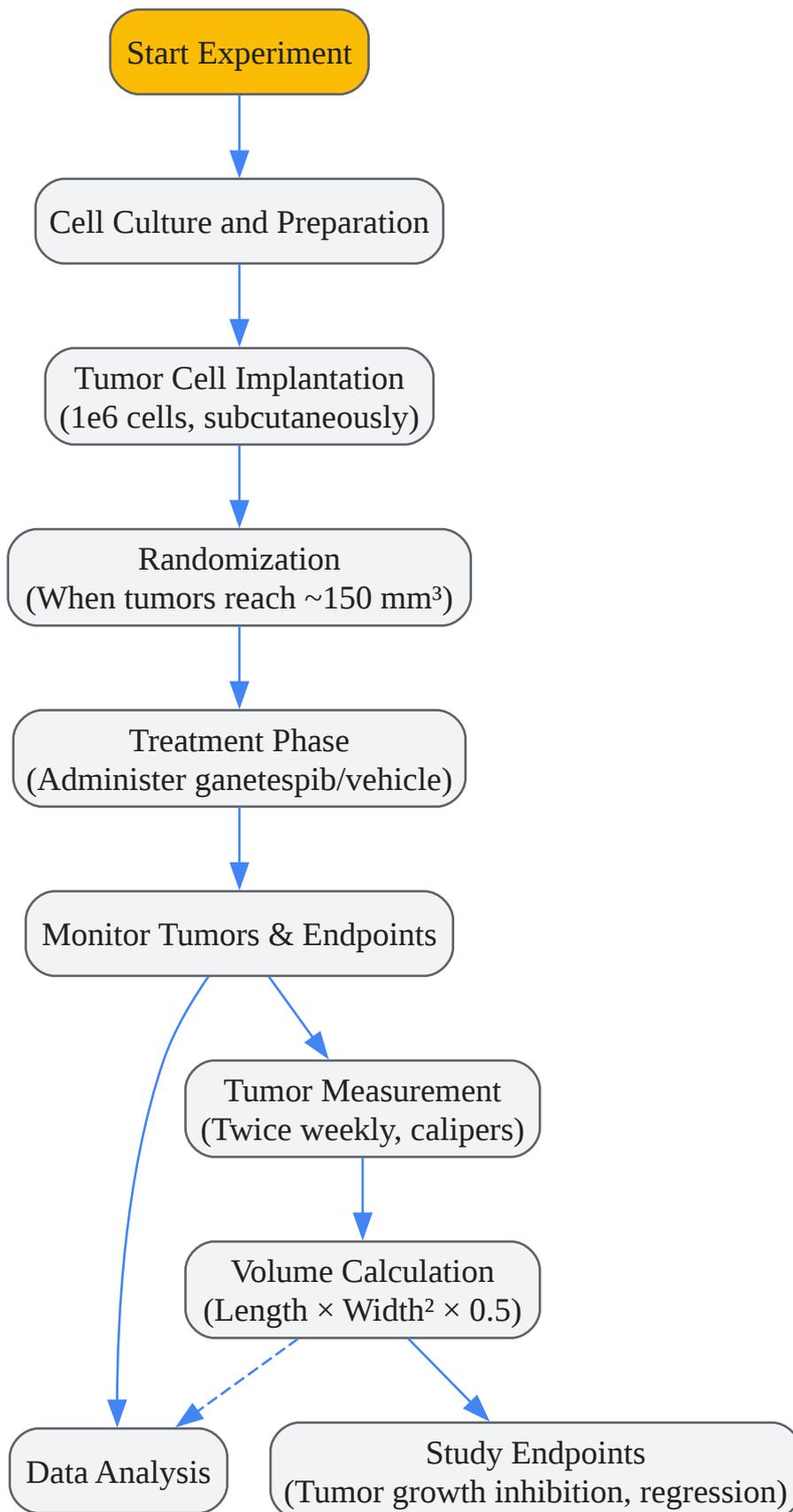
The table below summarizes the key parameters from established in vivo studies for easy comparison.

Cancer Model	Ganetespib Dose	Vehicle	Route	Schedule	Reference
NSCLC (H1975)	150 mg/kg	10/18 DRD	Intravenous (IV)	Once weekly [1]	
NSCLC (H1437)	50 mg/kg	10/18 DRD	Intravenous (IV)	Once [1]	
MET-driven Tumors	50 mg/kg	10/18 DRD	Intraperitoneal (IP)	3 times per week [2]	
Various NSCLC	100 mg/kg	10/18 DRD	Intravenous (IV)	Once weekly [3]	

**Vehicle Formulation:** The most commonly used vehicle is **10/18 DRD**, which is 10% DMSO, 18% Cremophor RH 40, and 3.6% to 3.8% dextrose in water [2] [1] [3].

## Detailed Experimental Protocol

Here is a consolidated workflow and methodology for conducting a **ganetespib** efficacy study in a mouse xenograft model, synthesized from the cited research.



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## Key Methodological Details

- **Animal and Housing:** Studies use immunodeficient female mice (e.g., *Nu/Nu* or *SCID*), typically 6 weeks old, maintained in a pathogen-free environment [2] [1].
- **Tumor Implantation:** Cancer cells (e.g.,  $1 \times 10^6$  cells) are suspended in a suitable medium like PBS and injected subcutaneously into the flank of the mice [2].
- **Randomization and Initiation of Dosing:** Animals are randomized into treatment and control groups when the tumors become established and reach a target volume. The most commonly cited target volume is approximately **100-150 mm<sup>3</sup>** [2] [1].
- **Tumor Monitoring and Analysis:**
  - **Measurement:** Tumor dimensions (length and width) are measured **twice weekly** using calipers [1].
  - **Volume Calculation:** Tumor volume is calculated using the formula: **Volume (mm<sup>3</sup>) = (Length × Width<sup>2</sup>) × 0.5** [2].
  - **Assessment:** Antitumor activity is evaluated by the degree of tumor growth inhibition (TGI) or tumor regression compared to the vehicle control group.

## Key Considerations for Researchers

- **Dose Selection:** The cited studies demonstrate a range of effective doses (50-150 mg/kg). A dose-response study may be necessary to determine the optimal dose for your specific model.
- **Combination Therapy: Ganetespib** has shown promise in combination with other agents. For example, when combined with docetaxel (10-15 mg/kg, IV, weekly), it showed enhanced antitumor activity in NSCLC models [1]. Synergy with the MET-inhibitor crizotinib has also been reported [2].
- **Mechanistic Biomarkers:** To confirm target engagement, you can analyze tumor lysates for the degradation of HSP90 client proteins (e.g., ERBB2, MET, AKT, C-RAF) and induction of HSP70, a hallmark of HSP90 inhibition [2] [4].

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## References

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2. The HSP90 Inhibitor Ganetespib Synergizes with the MET ... [pmc.ncbi.nlm.nih.gov]
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